

# N,N'-Diisopropylcarbodiimide (DIC): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *N,N'*-Diisopropylcarbodiimide

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**N,N'-Diisopropylcarbodiimide**, commonly referred to as DIC, is a potent and versatile coupling agent extensively used in organic synthesis. Its liquid form and the solubility of its urea byproduct offer significant advantages over other carbodiimides, such as dicyclohexylcarbodiimide (DCC). This guide provides an in-depth overview of the physical and chemical properties of DIC, detailed experimental protocols for its application in amide and ester synthesis, and visual representations of its reaction mechanisms and experimental workflows.

## Core Physical and Chemical Properties

DIC is a colorless to pale yellow liquid with a characteristic pungent odor.<sup>[1]</sup> It is a highly reactive compound, primarily utilized for the activation of carboxylic acids to facilitate the formation of amide and ester bonds.<sup>[2][3]</sup>

## Physical Properties

The key physical properties of **N,N'-Diisopropylcarbodiimide** are summarized in the table below for quick reference.

Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>14</sub> N <sub>2</sub>	[2][4]
Molecular Weight	126.20 g/mol	[2][4]
Appearance	Colorless to pale yellow liquid	[1][5]
Boiling Point	145-148 °C	[3][4]
Density	0.806 - 0.815 g/cm <sup>3</sup> at 20-25 °C	[4]
Refractive Index	~1.432 at 20 °C	

## Chemical Properties and Solubility

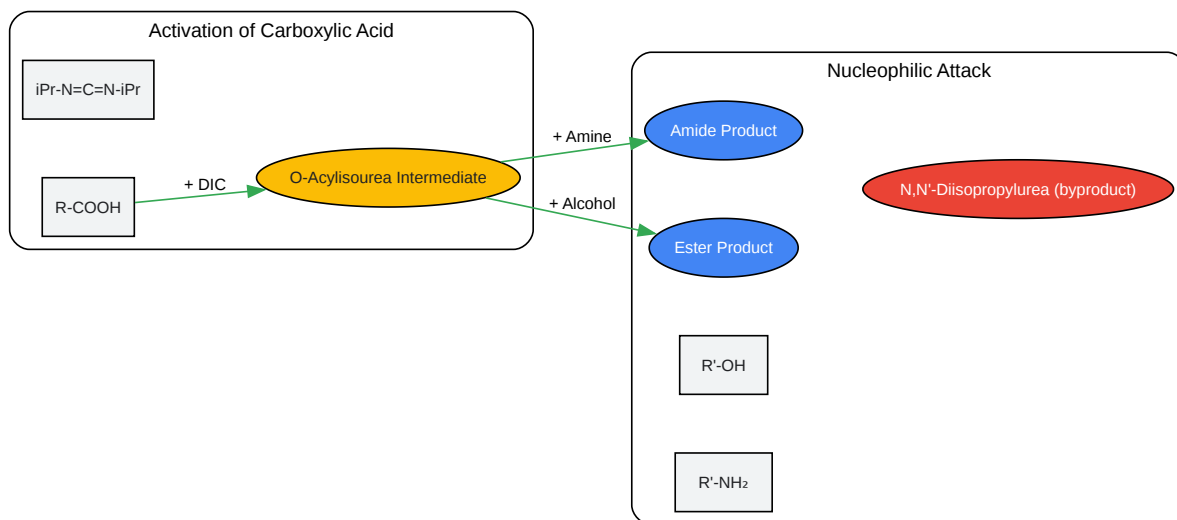
DIC's utility stems from its high reactivity, particularly with carboxylic acids, and its solubility profile in common organic solvents.

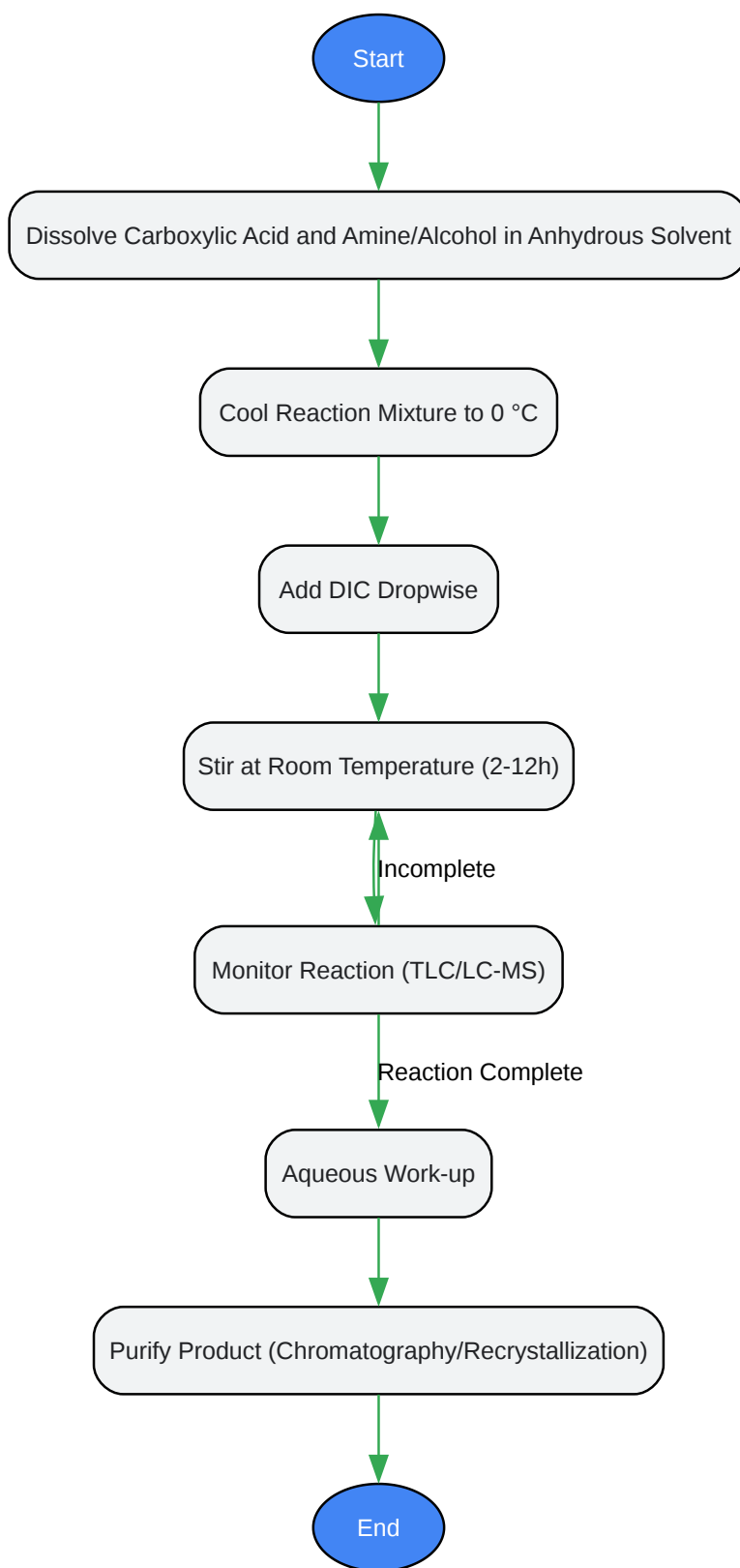
Property	Description	References
Solubility	Soluble in chloroform, dichloromethane (DCM), acetonitrile, dioxane, dimethylformamide (DMF), and tetrahydrofuran (THF). Insoluble in water.	[1]
Stability	Stable under normal temperatures and pressures. Moisture-sensitive; reacts with water to form the insoluble N,N'-diisopropylurea.	[5][6]
Reactivity	Highly reactive towards nucleophiles, particularly carboxylic acids, forming a highly reactive O-acylisourea intermediate.	[2]

## Mechanism of Action: Amide and Ester Bond Formation

The primary application of DIC is as a coupling agent to promote the formation of amide and ester bonds from carboxylic acids and amines or alcohols, respectively. The general mechanism involves the activation of the carboxylic acid by DIC.

The carboxylic acid adds across one of the N=C double bonds of DIC to form a highly reactive O-acylisourea intermediate. This intermediate is then susceptible to nucleophilic attack by an amine (to form an amide) or an alcohol (to form an ester). The driving force for this reaction is the formation of the stable N,N'-diisopropylurea byproduct.





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